

4-(Methoxymethyl)benzophenone safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-(Methoxymethyl)benzophenone

CAS No.: 68921-89-1

Cat. No.: B8787667

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Technical Guide: 4-(Methoxymethyl)benzophenone Predicted Safety Data Sheet (SDS) & Synthesis Protocol Executive Summary

4-(Methoxymethyl)benzophenone is an aromatic ketone derivative characterized by a benzophenone core substituted with a methoxymethyl ether group at the para position. It functions primarily as a Type II photoinitiator (hydrogen abstraction mechanism) and a versatile intermediate in lithographic applications.

Due to its structural homology with Benzophenone (CAS 119-61-9), this compound must be handled as a potential Carcinogen (Category 1B) and Endocrine Disruptor. Furthermore, the benzylic ether moiety introduces a risk of peroxide formation upon prolonged exposure to air and light.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Property	Specification
Chemical Name	4-(Methoxymethyl)benzophenone
IUPAC Name	methanone
CAS Number	Not widely listed (Research Grade)
Molecular Formula	C ₁₅ H ₁₄ O ₂
Molecular Weight	226.27 g/mol
Physical State	Viscous Liquid / Low-melting Solid
Boiling Point	140 °C at 0.20 mmHg (Lit.) [1]
Solubility	Soluble in organic solvents (DCM, THF, EtOAc); Insoluble in water
Structural Alert	Benzophenone moiety (Photoactive, Toxic); Benzyl Ether (Peroxidizable)

Hazard Characterization (GHS Classification)

Since experimental toxicological data is limited, the following classification is derived from Structural Activity Relationship (SAR) analysis of the parent benzophenone and benzyl ether functional groups.

Predicted GHS Label Elements

- Signal Word:DANGER
- Pictograms:
 - (Carcinogenicity/STOT)
 - (Irritant)

Hazard Statements (H-Codes)

Code	Hazard Statement	Mechanistic Basis
H350	May cause cancer.[2]	Benzophenone Core: Classified as Group 2B (IARC) / Cat 1B (CLP) due to liver/kidney tumor induction in rodent models.
H373	May cause damage to organs (Liver, Kidney) through prolonged or repeated exposure.[2]	Metabolic Activation: Benzophenone derivatives are metabolized via cytochrome P450, leading to oxidative stress in hepatic tissue.
H315	Causes skin irritation.	Lipophilicity: High logP allows dermal penetration and defatting.
H319	Causes serious eye irritation.	Lewis Basicity: Ether/Ketone functionality can irritate mucous membranes.
EUH019	May form explosive peroxides.	Benzyl Ether: The methylene protons adjacent to the ether oxygen and aromatic ring are highly susceptible to auto- oxidation.

Operational Handling & Storage

To mitigate the risks of photo-degradation and peroxide formation, the following "Self-Validating" protocols must be enforced.

A. Storage Hierarchy[9]

- Atmosphere: Store under Inert Gas (Argon/Nitrogen). Oxygen promotes peroxide formation at the benzylic position.
- Temperature: Refrigerate at 2–8 °C.

- Light: Amber glassware or aluminum foil wrapping is mandatory to prevent premature radical generation.
- Stabilization: Test for peroxides using KI starch paper every 3 months. If positive (>10 ppm), treat with ferrous sulfate or pass through activated alumina.

B. Engineering Controls[3]

- Enclosure: Handle exclusively within a fume hood or glovebox.
- UV Filtering: Install yellow UV-filtering film on lab windows/lights if handling open quantities >10g.

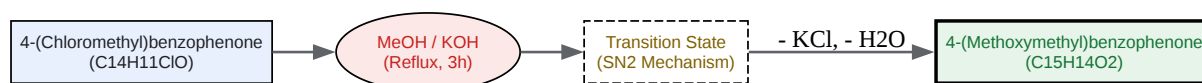
Synthesis & Experimental Protocol

Objective: Synthesis of **4-(Methoxymethyl)benzophenone** via Nucleophilic Substitution.

Reference: Adapted from PrepChem Method (See References).

Reaction Scheme

The synthesis involves the methanolysis of 4-(chloromethyl)benzophenone under basic conditions.



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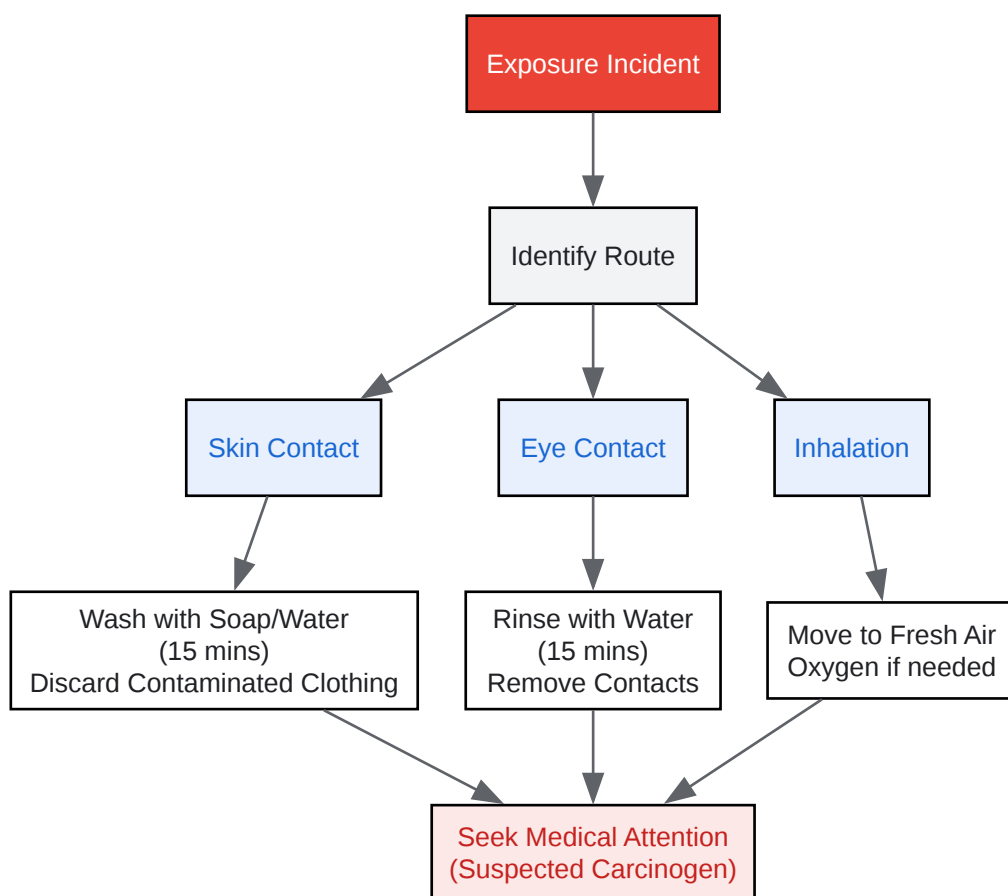
Figure 1: Synthetic pathway via nucleophilic substitution of the benzylic chloride.[1][3]

Step-by-Step Methodology

- Preparation: In a 500 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve KOH pellets (4.5 eq) in absolute Methanol (Solvent/Reagent).
- Addition: Add 4-(Chloromethyl)benzophenone (1.0 eq) to the warm methanolic solution.
 - Note: The reaction is exothermic. Add slowly to prevent bumping.

- Reflux: Heat the mixture to reflux (approx. 65°C) for 3 hours. Monitor via TLC (20% EtOAc/Hexane) for the disappearance of the starting chloride.
- Workup:
 - Cool to room temperature.[\[4\]](#)
 - Filter off the precipitated KCl salt.
 - Concentrate the filtrate under reduced pressure (Rotovap).
 - Dilute the residue with water and extract with Dichloromethane (DCM).
- Purification:
 - Dry the organic layer over anhydrous MgSO_4 .
 - Distillation: Purify the crude oil via vacuum distillation.
 - Target Fraction: Collect the fraction boiling at 140 °C / 0.20 mmHg.

Emergency Response & First Aid



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Figure 2: Emergency response workflow emphasizing immediate decontamination and medical follow-up.[5]

Spill Management

- Evacuate: Clear the area of non-essential personnel.
- PPE: Wear nitrile gloves, lab coat, and safety goggles. Use a half-mask respirator if aerosols are present.
- Containment: Absorb liquid spills with vermiculite or sand. Do NOT use sawdust (fire hazard with ethers).
- Disposal: Collect in a sealed container labeled "Hazardous Waste: Organic Ketones."

References

- PrepChem. (n.d.). Synthesis of **4-(methoxymethyl)benzophenone**. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for Benzophenone. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2025). Substance Information: Benzophenone (Carcinogenicity Classification).[2] Retrieved from [\[Link\]](#)

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Sources

- [1. prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- [2. merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- [3. The Pherobase: Exploring Plant Compounds Organized by CAS Number](https://www.therobase.com) [[pherobase.com](https://www.therobase.com)]
- [4. 4-Methoxybenzophenone | 611-94-9 | Tokyo Chemical Industry \(India\) Pvt. Ltd.](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- [5. labchem-wako.fujifilm.com](https://www.labchem-wako.fujifilm.com) [[labchem-wako.fujifilm.com](https://www.labchem-wako.fujifilm.com)]
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